

4-Bromo-1-cyclopropylpyridin-2(1H)-one

molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-1-cyclopropylpyridin-
2(1H)-one

Cat. No.: B2706343

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An In-depth Technical Guide to **4-Bromo-1-cyclopropylpyridin-2(1H)-one**: Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **4-Bromo-1-cyclopropylpyridin-2(1H)-one**, a heterocyclic compound of increasing interest in the field of medicinal chemistry and drug discovery. The document details the molecule's fundamental physicochemical properties, including its molecular formula and weight, and presents a logical, field-proven synthetic pathway. The guide elucidates the rationale behind its utility as a versatile synthetic intermediate, focusing on the strategic importance of its structural features—the brominated pyridinone core and the N-cyclopropyl group. This paper is intended for researchers, chemists, and professionals in drug development who require a deep technical understanding of this valuable chemical building block.

Chemical Identity and Physicochemical Properties

4-Bromo-1-cyclopropylpyridin-2(1H)-one is a substituted pyridinone derivative. The presence of a bromine atom at the 4-position and a cyclopropyl group on the nitrogen atom makes it a functionally rich and sterically defined molecule. These features are highly desirable for creating diverse molecular libraries for high-throughput screening and for the targeted synthesis of complex pharmaceutical agents.

The core properties of this compound are summarized in the table below. It is important to note that some physical properties, such as boiling point and density, are often predicted via computational models due to the compound's primary use as a synthetic intermediate rather than a final product.^[1]

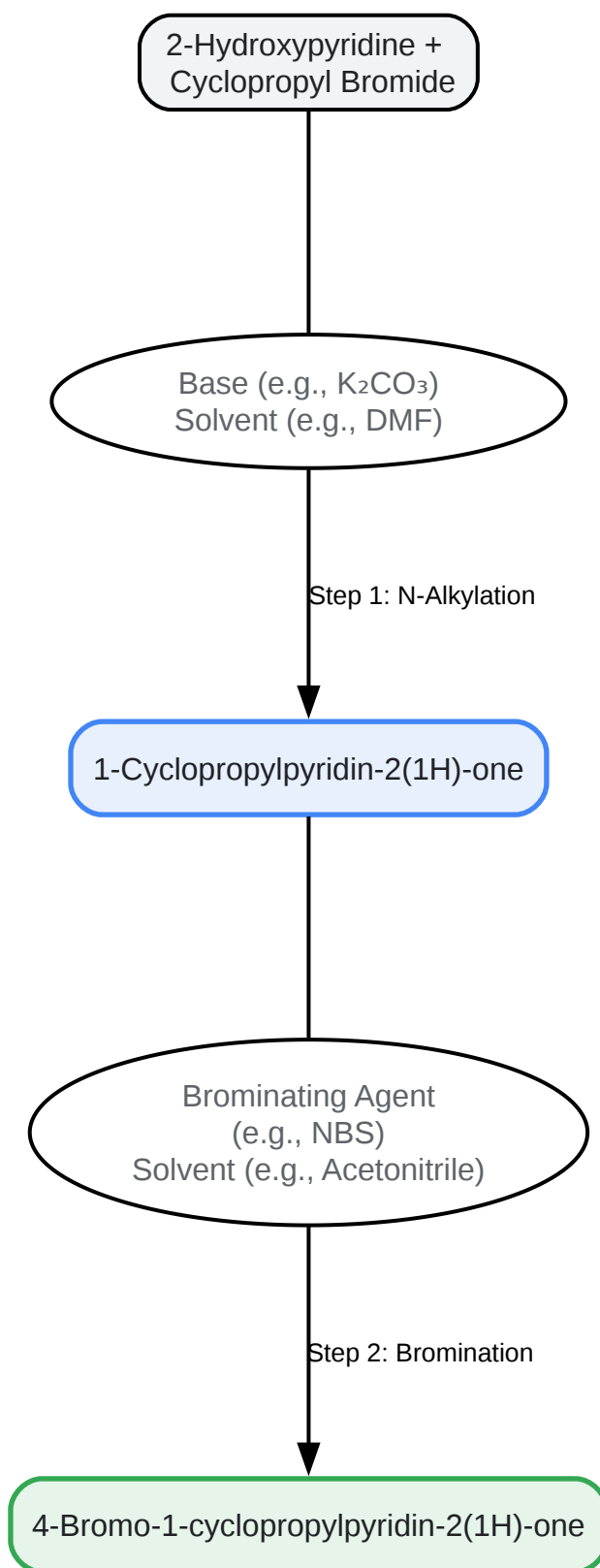
Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ BrNO	^[2] ^[3]
Molecular Weight	214.06 g/mol	^[3] ^[4]
CAS Number	1193334-86-9	^[1] ^[3]
Appearance	Off-white to light yellow solid	^[1]
Boiling Point (Predicted)	305.7 ± 35.0 °C	^[1]
Density (Predicted)	1.786 ± 0.06 g/cm ³	^[1]
pKa (Predicted)	-1.06 ± 0.63	^[1]

Synthesis and Mechanistic Considerations

The synthesis of **4-Bromo-1-cyclopropylpyridin-2(1H)-one** can be approached through several routes. A logical and efficient pathway involves the initial formation of the N-cyclopropyl pyridinone scaffold, followed by selective bromination. This strategy prevents potential side reactions that could occur if a pre-brominated pyridine is used for N-alkylation.

Proposed Synthetic Workflow

The following diagram illustrates a representative two-step synthesis. The first step is the N-alkylation of 2-hydroxypyridine with a cyclopropyl halide, followed by electrophilic aromatic bromination.



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